

Physical and chemical properties of Chelidamic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chelidamic Acid

Cat. No.: B3021461

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Chelidamic Acid**

Introduction

Chelidamic acid, systematically known as 4-oxo-1H-pyridine-2,6-dicarboxylic acid, is a heterocyclic organic compound with the chemical formula $C_7H_5NO_5$.^[1] It is recognized for its role as a potent inhibitor of glutamate decarboxylase and as a versatile chelating agent.^[2] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and biological significance, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Chelidamic acid is typically a white to pale yellow or brown powder.^{[3][4]} It exists in tautomeric forms, specifically a keto and an aromatic enol form. In aqueous solutions, it can crystallize as a monohydrate, which forms a zwitterionic structure in the crystal lattice.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **chelidamic acid**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ NO ₅	
Molecular Weight	183.12 g/mol (anhydrous basis)	
Melting Point	265-270 °C, 267 °C (decomposes), 278 °C	
Boiling Point	428.3 ± 45.0 °C (Predicted), 429 °C	
Density	1.726 ± 0.06 g/cm ³ (Predicted)	
pKa	0.12 ± 0.40 (Predicted)	
Solubility	Very soluble in water. Soluble in 1 M NH ₄ OH (50 mg/mL). Soluble in DMSO (≥15 mg/mL).	
Vapor Pressure	1.56 x 10 ⁻⁸ mmHg at 25°C	
Flash Point	212.8 °C	
Appearance	Pale yellow to brown powder or crystals.	

Reactivity and Stability

Chelidamic acid is stable under normal temperatures and pressures. It should be stored in a cool, dry place in a tightly sealed container. Incompatible materials include strong oxidizing agents. Hazardous decomposition products upon combustion include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).

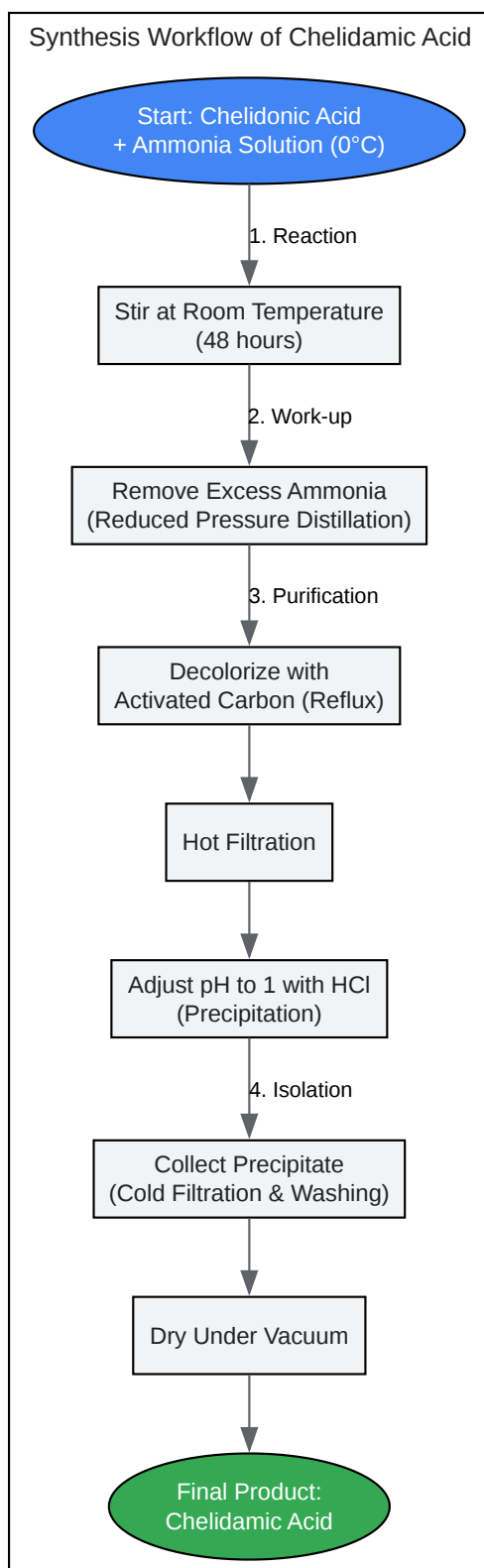
Experimental Protocols

Synthesis of Chelidamic Acid

A common method for synthesizing **chelidamic acid** involves the reaction of chelidonic acid with ammonia. A modified literature method for the synthesis of 4-oxo-1,4-dihydro-2,6-

pyridinedicarboxylic acid is described as follows:

- **Reaction Setup:** 425 mL of a 30% ammonia solution is slowly added dropwise to the reaction system containing the starting material (in this case, derived from betulinic acid in the cited text, though chelidonic acid is the typical precursor) at 0 °C. The addition is controlled to take place over 1 hour.
- **Reaction Execution:** The reaction mixture is stirred continuously at room temperature for 48 hours.
- **Work-up:** After the reaction is complete, excess ammonia is removed by distillation under reduced pressure.
- **Purification:** The residue is mixed with 50 mL of water, and activated carbon is added. The mixture is refluxed for 15 minutes for decolorization.
- **Isolation:** After hot filtration, the filtrate is cooled to room temperature. The pH is then adjusted to 1 with a 37% aqueous hydrochloric acid solution, causing a white solid to precipitate.
- **Final Product:** The solid is collected by filtration, washed several times with cold water, and dried under vacuum for 16 hours to yield the target compound.



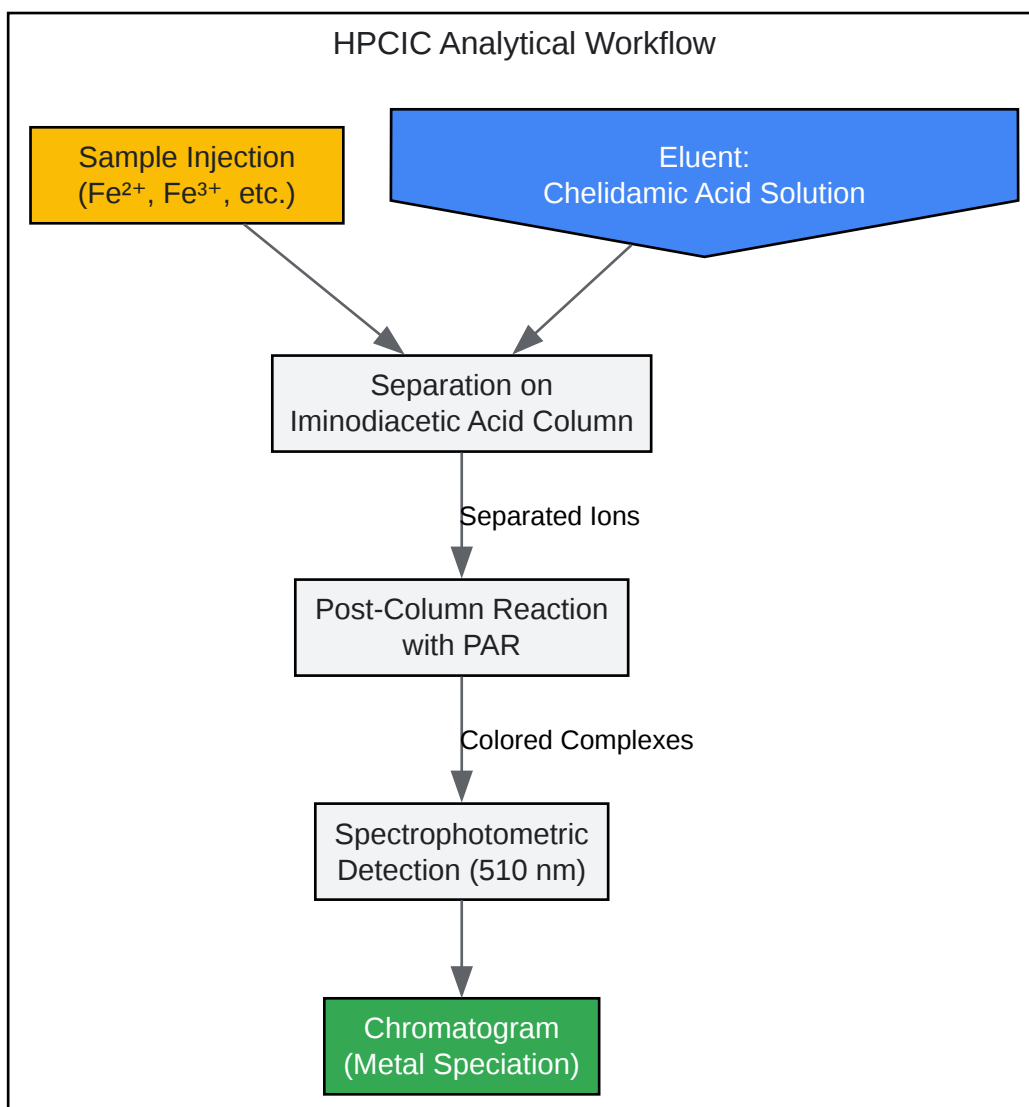
[Click to download full resolution via product page](#)

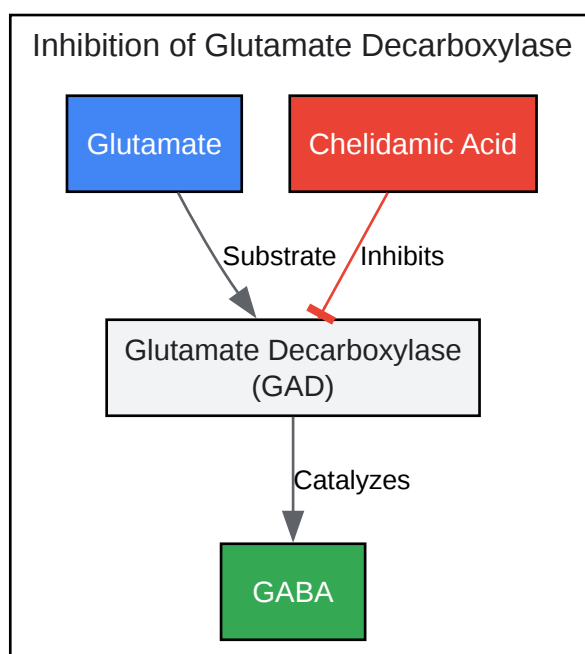
Synthesis Workflow of **Chelidamic Acid**

Analytical Methodology: High-Performance Chelation Ion Chromatography (HPCIC)

Chelidamic acid is utilized as a complexing additive in the eluent for High-Performance Chelation Ion Chromatography (HPCIC). This technique is employed for the speciation of iron and the determination of other metals.

- **System:** The analysis uses an iminodiacetic acid functionalized silica column.
- **Eluent:** An optimized eluent consists of 2 mmol L⁻¹ **chelidamic acid**, 3 mmol L⁻¹ triethanolamine, 12 mmol L⁻¹ HCl, and 50% v/v of methanol.
- **Detection:** Post-column reaction with 4-(2-Pyridylazo)resorcinol (PAR) is used for sensitive spectrophotometric detection at 510 nm.
- **Application:** This method allows for the simultaneous isocratic separation of Fe²⁺, Fe³⁺, and other divalent metal cations like Mn²⁺, Pb²⁺, Cd²⁺, Zn²⁺, Co²⁺, and Cu²⁺.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chelidamic Acid | C₇H₅NO₅ | CID 8743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Chelidamic acid(138-60-3) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Chelidamic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021461#physical-and-chemical-properties-of-chelidamic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com